

Essential Safety and Logistical Information for Handling Trofosfamide

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Compound of Interest

Compound Name: Trofosfamide

Cat. No.: B10784360

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For researchers, scientists, and professionals in drug development, the safe handling of potent compounds like **Trofosfamide** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the well-being of laboratory personnel and the integrity of research. **Trofosfamide** is a nitrogen mustard alkylating agent and is considered a hazardous drug.^[1] It is classified as toxic if swallowed, may cause genetic defects, may cause cancer, may damage fertility or the unborn child, and causes damage to organs through prolonged or repeated exposure.^{[2][3]}

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **Trofosfamide** is the first step in safe handling. This data, summarized in the table below, informs storage, handling, and emergency procedures.

Property	Value	Source
Molecular Formula	C ₉ H ₁₈ Cl ₃ N ₂ O ₂ P	[1][3][4][5][6][7]
Molecular Weight	323.58 g/mol	[3][5][6]
Appearance	Solid	[6]
Melting Point	50-51°C	[5]
CAS Number	22089-22-1	[2][5][7]
Synonyms	Trophosphamide, Ixoten, NSC-109723	[2][5][8]

Hazard Identification and Personal Protective Equipment (PPE)

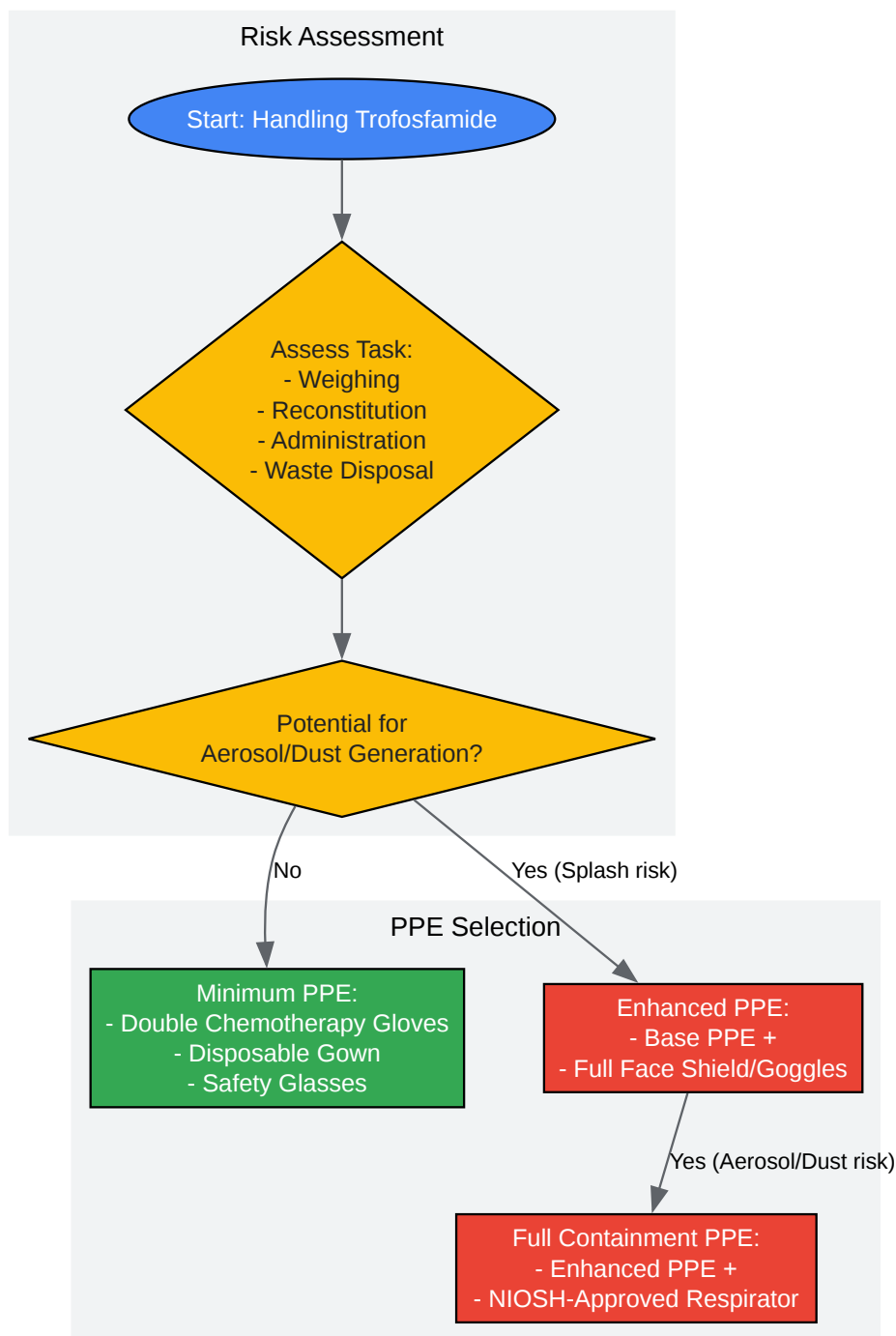
Trofosfamide is a hazardous substance requiring stringent safety precautions. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies it with the following hazard statements: H301 (Toxic if swallowed), H340 (May cause genetic defects), H350 (May cause cancer), H360 (May damage fertility or the unborn child), and H372 (Causes damage to organs through prolonged or repeated exposure).[3] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Core PPE Requirements:

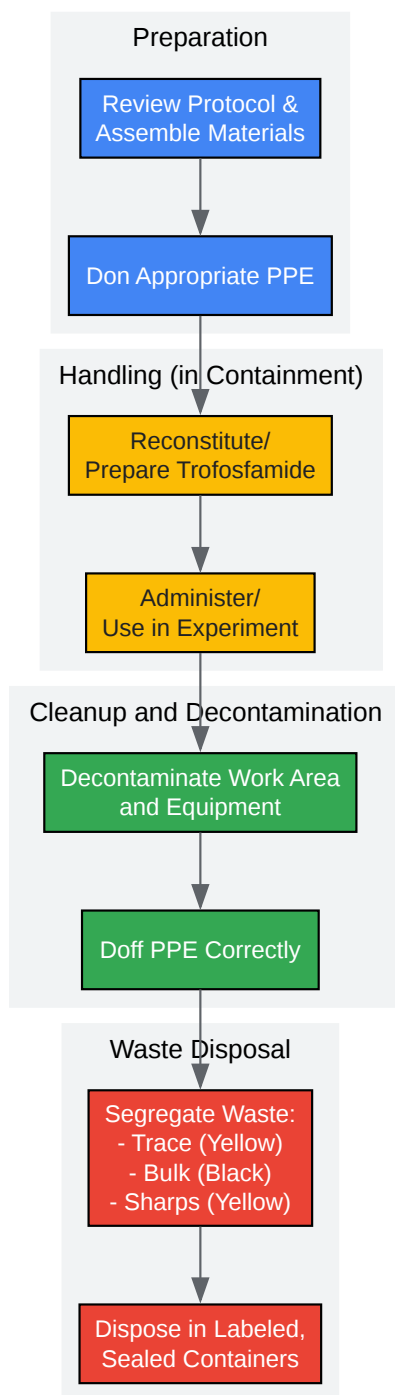
- **Gloves:** Double gloving with chemotherapy-rated gloves is recommended.[9][10]
- **Gown:** A disposable, back-closure gown made of a low-permeability fabric should be worn.
- **Eye and Face Protection:** Use safety glasses with side shields. When there is a risk of splashes or aerosols, a full-face shield or goggles should be worn.[11]
- **Respiratory Protection:** For procedures that may generate aerosols or dust, a NIOSH-approved respirator is necessary.[10]

The following diagram outlines the decision-making process for selecting the appropriate level of PPE.

PPE Selection for Trofosfamide Handling



Trofosfamide Handling and Disposal Workflow

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